

Technical Guide: Safety Data for 1,1-Diethoxybutane-d10

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1-Diethoxybutane-d10

Cat. No.: B15597596

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Disclaimer: This document provides a comprehensive overview of the safety data for 1,1-Diethoxybutane. Specific safety data for its deuterated isotopologue, **1,1-Diethoxybutane-d10**, is not readily available. In standard practice for deuterated compounds, the safety and handling precautions for the non-deuterated form are considered applicable. The primary difference between the two compounds is their molecular weight.

Section 1: Chemical Identification and Physical Properties

1,1-Diethoxybutane-d10 is the deuterated form of 1,1-Diethoxybutane, where ten hydrogen atoms have been replaced by deuterium. It is primarily used as a labeled compound in research.^[1]

Property	Value	Source
Molecular Formula	C8H8D10O2	-
Molecular Weight	156.30 g/mol (approx.)	Calculated
Appearance	Clear colorless liquid	[1][2]
Boiling Point	143°C / 760 mmHg	[1][2]
Density	0.829 g/mL at 20°C	[1][2]
Refractive Index	n20/D 1.396	[1][2]
Flash Point	30°C	[1][2]
LogP	2.041 (estimated)	[1]

Section 2: Hazard Identification and Classification

1,1-Diethoxybutane is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Flammable liquids	2	H225: Highly flammable liquid and vapor[3][4][5]
Skin irritation	2	H315: Causes skin irritation[3][4][5]
Serious eye irritation	2A	H319: Causes serious eye irritation[3][4][5]
Short-term (acute) aquatic hazard	3	H402: Harmful to aquatic life[5]

GHS Pictograms:

 Flame  Exclamation Mark

Signal Word: Danger[4][5]

Section 3: Experimental Protocols - Safety and Handling

While specific experimental safety studies for **1,1-Diethoxybutane-d10** are not available, the following protocols are derived from the Safety Data Sheets for the non-deuterated compound and represent standard laboratory practice for handling flammable and irritant chemicals.

Personal Protective Equipment (PPE) Protocol

A risk assessment should be conducted before handling. The following PPE is recommended:

- **Eye/Face Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[\[3\]](#)
- **Skin Protection:** Wear fire/flamm resistant and impervious clothing. Handle with gloves that have been inspected prior to use. The selected protective gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[\[3\]](#)
- **Respiratory Protection:** If exposure limits are exceeded or irritation is experienced, use a full-face respirator with appropriate cartridges.[\[3\]](#)

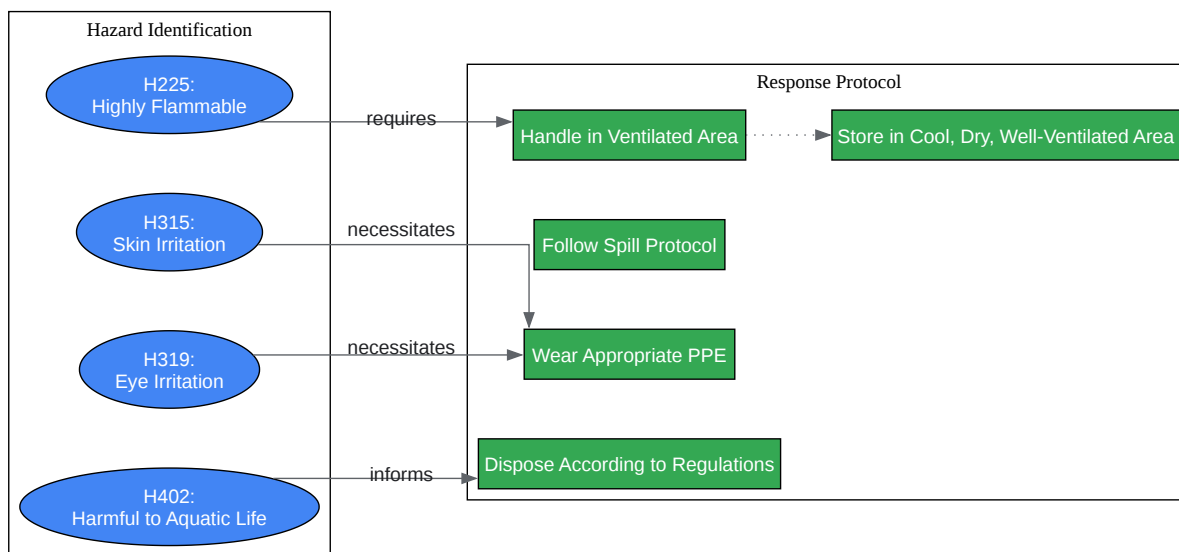
Spill Response Protocol

In the event of a spill:

- **Evacuate:** Evacuate personnel to a safe area.[\[3\]](#)
- **Ventilate:** Ensure adequate ventilation.
- **Eliminate Ignition Sources:** Remove all sources of ignition (e.g., sparks, open flames, hot surfaces).[\[3\]](#)
- **Containment:** Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[\[3\]](#)
- **Clean-up:** Absorb the spill with inert, non-combustible material (e.g., sand, earth, vermiculite).[\[6\]](#) Collect and place in a suitable, closed container for disposal.[\[3\]](#) Use spark-proof tools and explosion-proof equipment.[\[3\]](#)

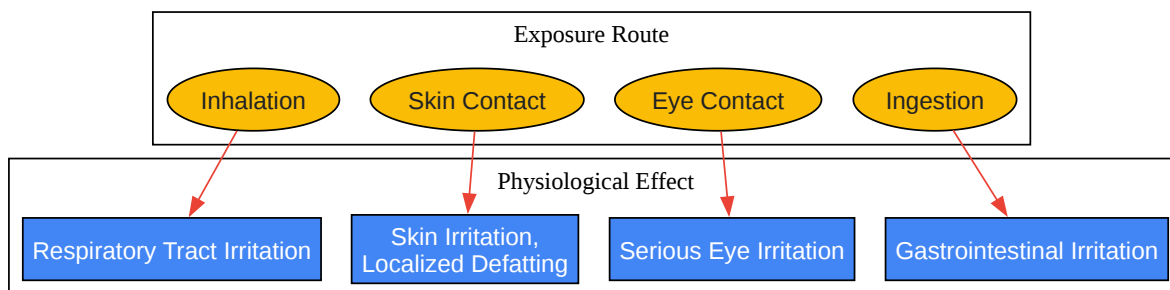
Section 4: Signaling Pathways and Logical Relationships

The following diagrams illustrate the logical workflow for hazard identification and response, as well as a simplified representation of the potential physiological impact based on the hazard statements.



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Caption: Logical workflow from hazard identification to response protocol.



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Caption: Potential physiological effects based on exposure routes.

Section 5: Storage and Disposal

Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[3] Keep away from heat, sparks, open flames, and hot surfaces.[5] The substance should be stored in a flammables area.[1][2]

Disposal: Disposal should be in accordance with applicable regional, national, and local laws and regulations.[6] The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[3] Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[3]

This guide is intended for researchers, scientists, and drug development professionals and should be used in conjunction with a complete Safety Data Sheet and a thorough risk assessment prior to handling **1,1-Diethoxybutane-d10**.

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- To cite this document: BenchChem. [Technical Guide: Safety Data for 1,1-Diethoxybutane-d₁₀]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15597596#safety-data-sheet-sds-for-1-1-diethoxybutane-d10]

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